

Validating JNJ-27141491: A Comparative Analysis with CCR2 Knockout Models

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Compound of Interest

Compound Name: JNJ-27141491

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the pharmacological effects of **JNJ-27141491**, a noncompetitive antagonist of the human chemokine receptor CCR2, with the phenotype of CCR2 knockout animal models. The objective is to validate that the therapeutic effects of **JNJ-27141491** are directly attributable to the inhibition of the CCR2 signaling pathway, a critical step in drug development and target validation.

Introduction to JNJ-27141491 and CCR2

The C-C chemokine receptor 2 (CCR2) and its primary ligand, monocyte chemoattractant protein-1 (MCP-1 or CCL2), play a pivotal role in regulating the migration and infiltration of monocytes and macrophages to sites of inflammation. This signaling axis is implicated in the pathogenesis of various inflammatory and autoimmune diseases. **JNJ-27141491** is a potent and selective noncompetitive antagonist of human CCR2, demonstrating promise as a therapeutic agent for such conditions.^{[1][2]} A key characteristic of **JNJ-27141491** is its high specificity for human CCR2, with negligible activity against rodent CCR2.^{[1][2]} This necessitated the development of humanized mouse models, specifically human CCR2 knock-in mice, for in vivo evaluation.^{[1][2]}

Comparison of In Vivo Efficacy: JNJ-27141491 vs. CCR2 Knockout

To validate that the pharmacological action of **JNJ-27141491** recapitulates the genetic deletion of its target, this guide compares the reported effects of the compound in human CCR2 knock-in mice with the established phenotype of CCR2 knockout mice.

Table 1: Comparison of Phenotypes in an Experimental Autoimmune Encephalomyelitis (EAE) Model

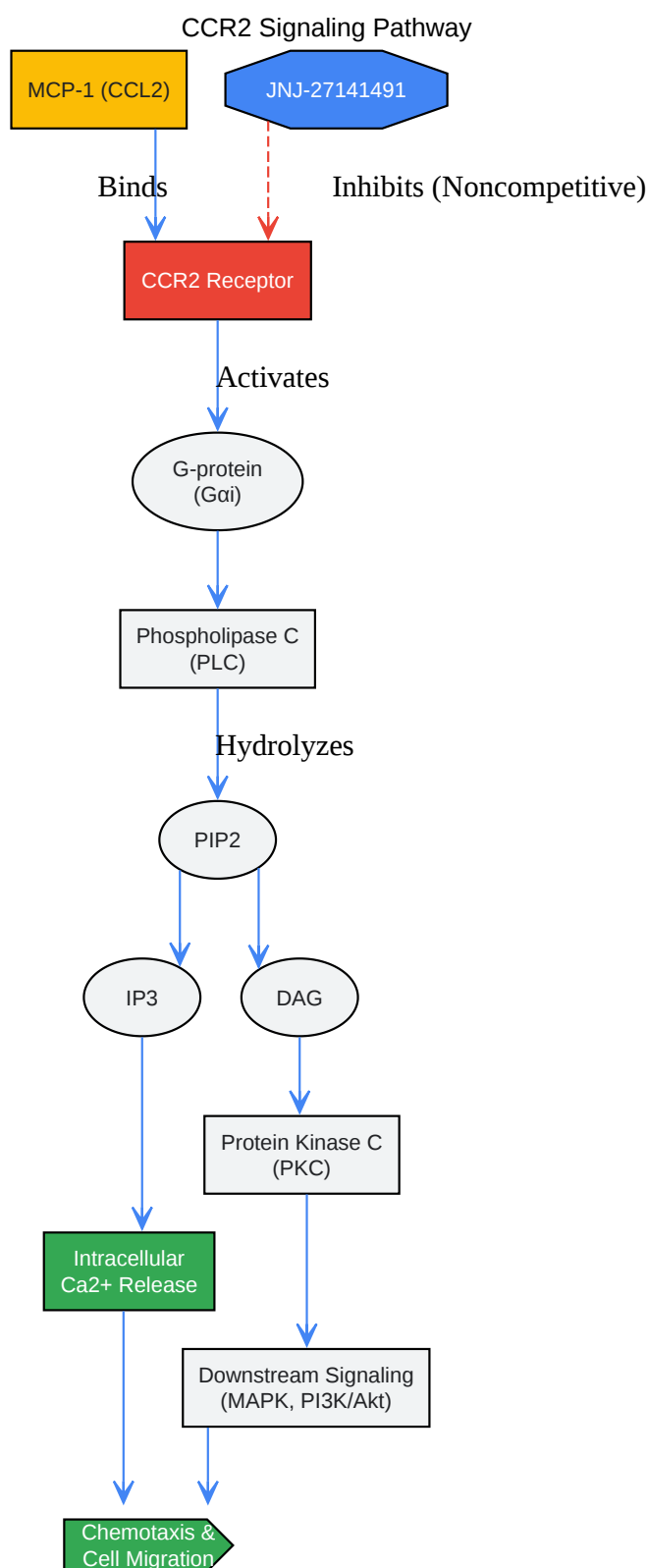
Feature	JNJ-27141491-Treated Human CCR2 Knock-in Mice	CCR2 Knockout Mice
Disease Onset	Significantly delayed[1][2]	Resistant to EAE induction[3]
Clinical Score	Temporarily reduced neurological signs[1][2]	Markedly reduced disease severity
Monocyte Recruitment	Inhibition of monocyte and neutrophil recruitment to the central nervous system	Defective monocyte recruitment during immune responses[3]

Table 2: Effects on Monocyte Recruitment and Inflammation

Feature	JNJ-27141491-Treated Human CCR2 Knock-in Mice	CCR2 Knockout Mice
Monocyte/Macrophage Infiltration	Dose-dependent inhibition of monocyte and neutrophil recruitment to the alveolar space in response to mMCP-1/LPS instillation[1][2]	Reduced peritoneal macrophage recruitment in response to thioglycollate treatment[3]
Inflammatory Response	Oral anti-inflammatory activity observed in transgenic hCCR2-expressing mice[1]	Altered inflammatory responses, with defective delayed-type hypersensitivity and Th1-type cytokine production[3]

Signaling Pathway and Experimental Workflow

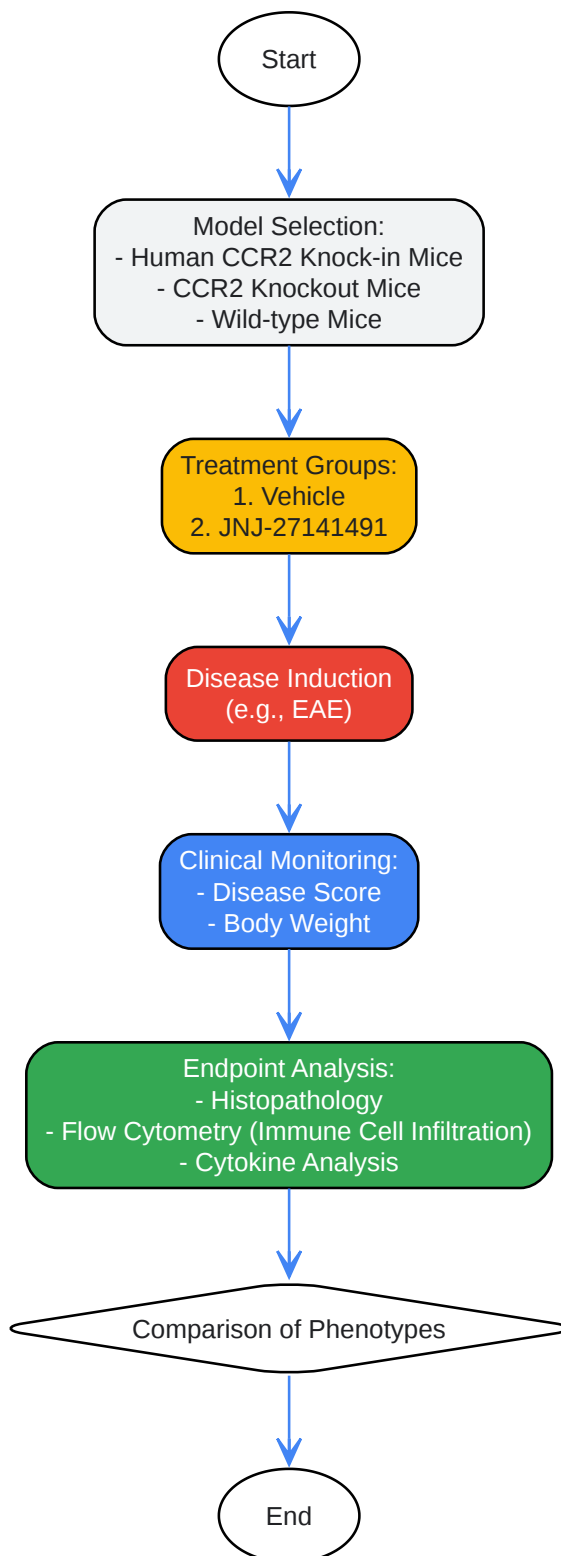
The following diagrams illustrate the CCR2 signaling pathway targeted by **JNJ-27141491** and a typical experimental workflow for its evaluation.



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Figure 1: CCR2 Signaling Pathway and Inhibition by JNJ-27141491.

In Vivo Validation Workflow



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Figure 2: Experimental workflow for in vivo validation.

Experimental Protocols

Detailed methodologies for key experiments are provided below to facilitate reproducibility and further investigation.

Calcium Mobilization Assay

This assay measures the ability of **JNJ-27141491** to inhibit MCP-1-induced intracellular calcium release in CCR2-expressing cells.

- **Cell Culture:** Culture a human monocytic cell line (e.g., THP-1) or a cell line stably expressing human CCR2 in appropriate media.
- **Cell Preparation:** On the day of the assay, harvest cells and resuspend them in a physiological buffer (e.g., HBSS) containing a calcium indicator dye (e.g., Fluo-4 AM or Fura-2 AM). Incubate to allow dye loading.
- **Compound Incubation:** Plate the dye-loaded cells into a 96-well or 384-well plate. Add varying concentrations of **JNJ-27141491** or vehicle control and incubate for a specified period.
- **Agonist Stimulation and Measurement:** Use a fluorescence plate reader with an automated injection system to add a pre-determined concentration of MCP-1 to the wells.
- **Data Analysis:** Measure the change in fluorescence intensity over time, which corresponds to the intracellular calcium concentration. Calculate the IC₅₀ value for **JNJ-27141491** by plotting the inhibition of the calcium response against the compound concentration.

Chemotaxis Assay

This assay assesses the effect of **JNJ-27141491** on the migration of CCR2-expressing cells towards an MCP-1 gradient.

- **Cell Preparation:** Prepare a single-cell suspension of a human monocytic cell line or primary human monocytes in a serum-free medium.
- **Assay Setup:** Use a Boyden chamber or a similar multi-well migration plate with a porous membrane (typically 5 µm pores for monocytes).

- Chemoattractant and Inhibitor: In the lower chamber, add MCP-1 at a concentration known to induce maximal chemotaxis. In the upper chamber, add the cell suspension pre-incubated with different concentrations of **JNJ-27141491** or vehicle.
- Incubation: Incubate the plate for a sufficient time to allow cell migration (e.g., 2-4 hours).
- Quantification: Quantify the number of cells that have migrated to the lower chamber. This can be done by staining the migrated cells and counting them under a microscope, or by using a fluorescently-labeled cell population and measuring the fluorescence in the lower chamber.
- Data Analysis: Determine the inhibitory effect of **JNJ-27141491** on cell migration and calculate the IC50 value.

Experimental Autoimmune Encephalomyelitis (EAE) Model

This in vivo model is used to evaluate the anti-inflammatory efficacy of **JNJ-27141491** in a model of multiple sclerosis.

- Animal Model: Use human CCR2 knock-in mice.
- EAE Induction: Induce EAE by immunization with an emulsion of a myelin antigen (e.g., MOG35-55 peptide) in Complete Freund's Adjuvant (CFA), followed by injections of pertussis toxin.[\[4\]](#)
- Treatment: Administer **JNJ-27141491** or vehicle orally at a specified dose and frequency, starting before or at the time of disease onset.
- Clinical Scoring: Monitor the mice daily for clinical signs of EAE and score them based on a standardized scale (e.g., 0 = no signs, 1 = limp tail, 2 = hind limb weakness, 3 = hind limb paralysis, etc.).[\[5\]](#)
- Endpoint Analysis: At the end of the study, collect tissues (e.g., spinal cord, brain) for histological analysis of inflammation and demyelination, and for flow cytometric analysis of immune cell infiltration.

- Data Analysis: Compare the disease incidence, onset, and severity between the **JNJ-27141491**-treated and vehicle-treated groups.

Conclusion

The data presented in this guide demonstrate a strong correlation between the pharmacological effects of **JNJ-27141491** in human CCR2 knock-in mice and the phenotype of CCR2 knockout mice. Both interventions lead to a significant reduction in monocyte/macrophage recruitment and amelioration of disease in a model of autoimmune inflammation. This comparative analysis provides robust validation that **JNJ-27141491** exerts its therapeutic effects through the specific antagonism of the CCR2 signaling pathway. These findings underscore the potential of **JNJ-27141491** as a targeted therapy for CCR2-mediated diseases.

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. Induction and Diverse Assessment Indicators of Experimental Autoimmune Encephalomyelitis \[jove.com\]](#)
- [5. Induction and Monitoring of Experimental Autoimmune Encephalitis \(EAE\) in Rodents \[research.wayne.edu\]](#)
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